Introduction: The Ascendancy of Boronic Acids in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(2-Amino-5-methoxyphenyl)boronic acid*
CAS No.:	*1233182-23-4*
Cat. No.:	*B13143659*

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The advent of palladium-catalyzed cross-coupling reactions has revolutionized the way chemists construct complex molecular architectures. Among these, the Suzuki-Miyaura coupling has become an indispensable tool for forming carbon-carbon bonds, largely due to its functional group tolerance, mild reaction conditions, and the stability of its organoboron reagents.[1][2] Boronic acids, once considered niche reagents, are now foundational building blocks in the synthesis of a vast array of pharmaceuticals and advanced materials.[3][4]

Their stability, generally low toxicity, and versatile reactivity make them ideal intermediates.[4] The boronic acid functional group itself is a bioisostere of the carboxylic acid group and has been integral to the design of enzyme inhibitors, most notably the proteasome inhibitor Bortezomib (Velcade®), the first FDA-approved drug containing a boronic acid moiety.[4][5] This has spurred immense interest in exploring boron-containing compounds in drug discovery. This guide focuses on a particularly valuable derivative: **(2-Amino-5-methoxyphenyl)boronic acid**. Its unique substitution pattern—an electron-donating amino group ortho to the boronic acid and a methoxy group para to the amino group—imparts specific reactivity and allows for the introduction of a key structural motif into potential drug candidates, influencing their physicochemical properties and biological activity.

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Core Compound Profile: (2-Amino-5-methoxyphenyl)boronic acid

(2-Amino-5-methoxyphenyl)boronic acid is a substituted arylboronic acid that serves as a critical intermediate in organic synthesis. The spatial and electronic arrangement of its functional groups makes it a highly valuable partner in cross-coupling reactions.

Physicochemical Properties

A clear summary of the quantitative data for this compound is essential for any experimental design.

Property	Value	Source/Comment
CAS Number	1233182-23-4	[6]
Molecular Formula	$C_7H_{10}BNO_3$	[6]
Molecular Weight	166.97 g/mol	[6]
Monoisotopic Mass	167.07538 Da	[7]
Appearance	Typically an off-white to white solid	General observation
Solubility	Soluble in polar organic solvents (e.g., Dioxane, THF, DMF)	Inferred from reaction conditions[1]
Storage	Store in a cool, dry place under an inert atmosphere	General best practice for boronic acids

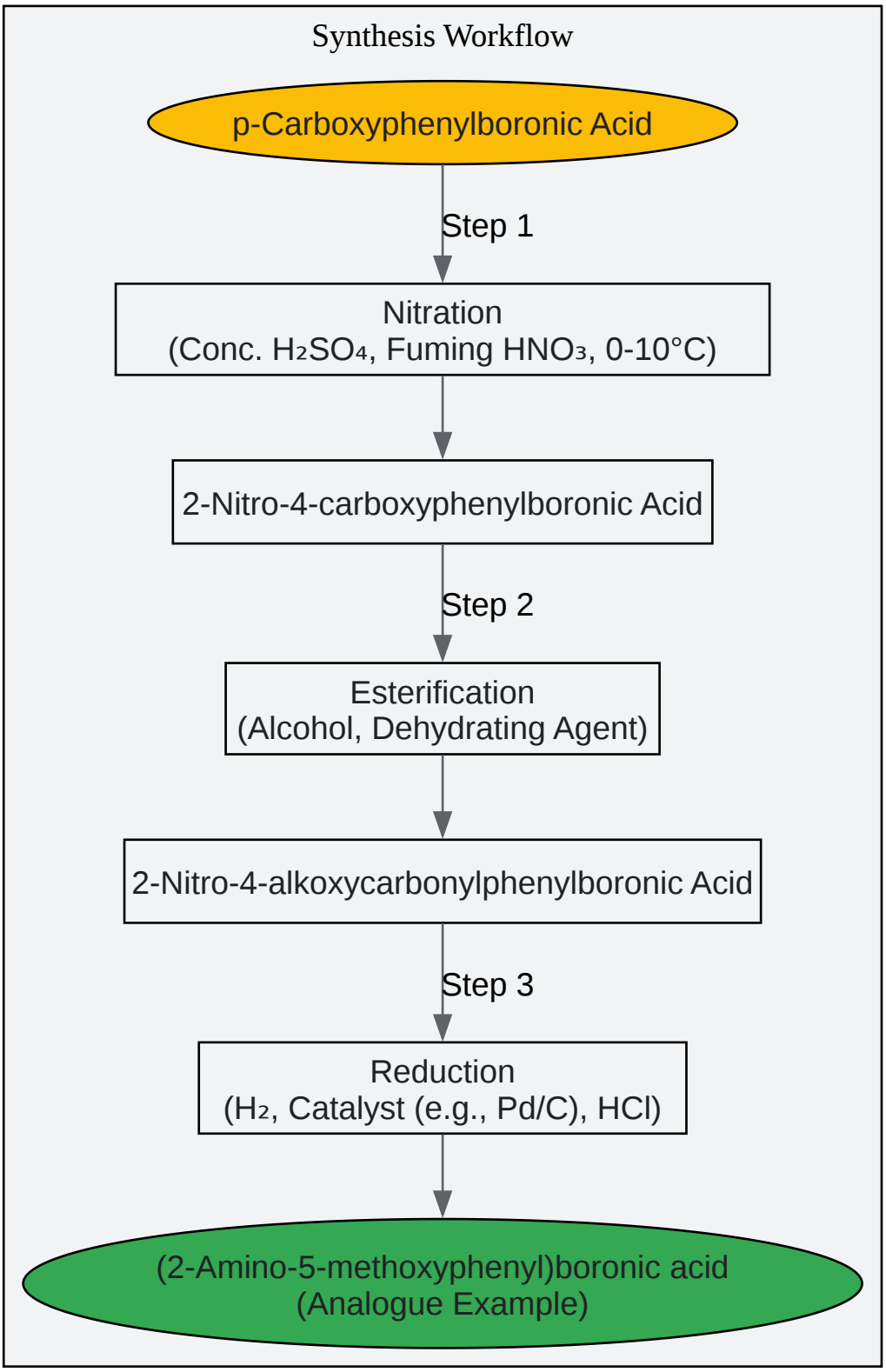
Synthesis Pathway

While numerous proprietary methods exist, a general and robust strategy for the synthesis of aminophenylboronic acids involves a multi-step process starting from a simpler phenylboronic acid precursor. This self-validating system ensures high purity of the final product by leveraging well-understood, high-yielding reactions.

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A representative synthesis workflow is outlined below. The causality is clear: a directed nitration reaction installs the nitro group at the desired position, which then acts as a precursor to the amine. The final reduction step is typically clean and high-yielding.

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A generalized synthetic workflow for aminophenylboronic acids.[8]

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This pathway, adapted from a method for a similar compound, illustrates a common industrial approach.[8] The initial nitration is followed by esterification and then reduction of the nitro group to the desired amine. This sequence is logical as the reduction of the nitro group is often sensitive to the harsh conditions of nitration.

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

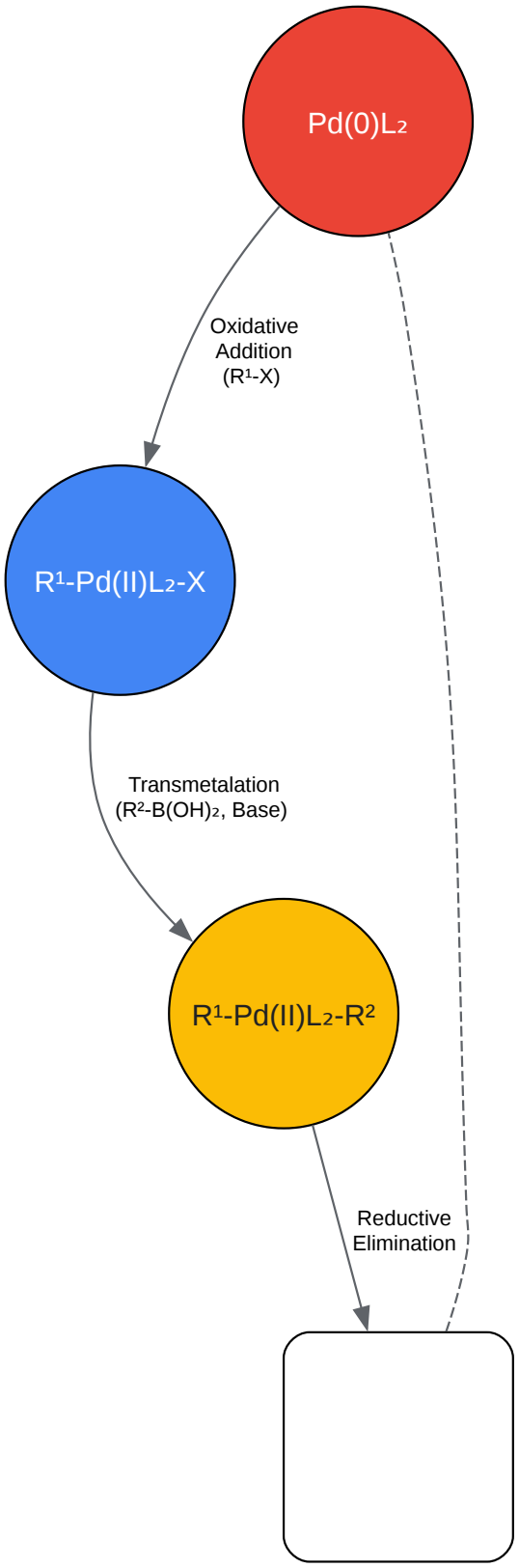
The primary utility of **(2-Amino-5-methoxyphenyl)boronic acid** is as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This reaction forges a new carbon-carbon bond between the boronic acid's phenyl ring and an aryl or vinyl (pseudo)halide.[1][9]

Mechanistic Overview

Understanding the catalytic cycle is paramount for troubleshooting and optimizing reaction conditions. The process is a self-validating system where the palladium catalyst is regenerated at the end of each cycle.

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halogen bond of the electrophile (e.g., an aryl bromide), forming a Pd(II) complex.
- Transmetalation: The boronic acid, activated by a base, transfers its organic group (the 2-amino-5-methoxyphenyl moiety) to the Pd(II) complex, displacing the halide. The base (e.g., K_2CO_3) is crucial here, forming a boronate species that is more nucleophilic and facilitates the transfer.[10]
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated from the metal center, forming the new biaryl product and regenerating the Pd(0) catalyst, which can then re-enter the cycle.

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The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.[1][9]

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Field-Proven Experimental Protocol

The following protocol is a representative procedure for a Suzuki-Miyaura coupling reaction using a substituted phenylboronic acid. This serves as a robust starting point for coupling **(2-Amino-5-methoxyphenyl)boronic acid** with various aryl halides.

Objective: To synthesize a biaryl compound via palladium-catalyzed Suzuki-Miyaura cross-coupling.

Materials:

- **(2-Amino-5-methoxyphenyl)boronic acid** (1.2 equivalents)
- Aryl Halide (e.g., 1-Bromo-4-nitrobenzene) (1.0 equivalent)
- Palladium Catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$], 3 mol%)
- Base (e.g., Potassium Carbonate [K_2CO_3], 2.0 equivalents)
- Solvents (e.g., Toluene, Ethanol, Deionized Water)
- Anhydrous Sodium Sulfate
- Ethyl Acetate
- Hexane
- Silica Gel

Protocol:

- Reaction Setup (Self-Validating Inert Environment):
  - To a flame-dried round-bottom flask containing a magnetic stir bar, add **(2-Amino-5-methoxyphenyl)boronic acid**, the aryl halide, and potassium carbonate.
  - Equip the flask with a reflux condenser.

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- Evacuate the flask and backfill with an inert gas (e.g., Argon or Nitrogen). Repeat this cycle three times to ensure the reaction atmosphere is free of oxygen, which can deactivate the palladium catalyst. This step is critical for reproducibility.

- Reagent Addition:
  - Under the inert atmosphere, add the palladium catalyst. The solid catalyst is added at this stage to minimize its exposure to air.
  - Via syringe, add the degassed solvents. A common and effective solvent system is a mixture of toluene, ethanol, and water (e.g., 5:2:2 ratio).[11] Water is essential for the activation of the boronic acid with the carbonate base.

- Reaction Execution:
  - Immerse the flask in a preheated oil bath (e.g., at 100 °C).
  - Stir the reaction mixture vigorously for the prescribed time (typically 12-24 hours).
  - Monitor the reaction's progress by Thin Layer Chromatography (TLC) until the starting aryl halide is consumed. This provides a real-time check on reaction completion.

- Work-up and Purification:
  - Once complete, cool the reaction mixture to room temperature.
  - Dilute the mixture with ethyl acetate and transfer to a separatory funnel.
  - Wash the organic layer sequentially with water and brine. This removes the inorganic base and salts.
  - Dry the isolated organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
  - Purify the crude residue by silica gel column chromatography, typically using a gradient of hexane and ethyl acetate as the eluent, to yield the pure biaryl product.[11]

Impact on Drug Discovery and Development

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The 2-amino-5-methoxyphenyl moiety is a valuable scaffold in medicinal chemistry. The amino group can serve as a hydrogen bond donor or a site for further functionalization, while the methoxy group can modulate lipophilicity and metabolic stability. This specific building block is instrumental in the synthesis of inhibitors for key biological targets, such as protein kinases, which are frequently implicated in cancer and inflammatory diseases.[12] The ability to efficiently and predictably install this fragment using the Suzuki-Miyaura reaction accelerates the synthesis of compound libraries for lead discovery and optimization, ultimately shortening drug development timelines.[2][3]

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